

A Technical Guide to the Physical Properties of 10(Z)-Heptadecenoyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10(Z)-Heptadecenoyl chloride

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Abstract

This technical guide provides a comprehensive overview of the known physical properties of **10(Z)-Heptadecenoyl chloride** (CAS Number: 126761-39-5). Due to the limited availability of specific experimental data for this compound, this document also presents comparative data for homologous and analogous fatty acid chlorides to offer a predictive context for its physicochemical characteristics. Furthermore, this guide outlines general experimental protocols for the synthesis of fatty acid chlorides and the determination of their key physical properties.

Introduction

10(Z)-Heptadecenoyl chloride is a long-chain unsaturated fatty acyl chloride. Its structure, featuring a C17 carbon chain with a cis double bond at the 10th position and a reactive acyl chloride group, makes it a potentially valuable intermediate in organic synthesis. Acyl chlorides are highly reactive compounds widely used in the preparation of esters, amides, and other acyl derivatives, which are foundational reactions in the synthesis of complex organic molecules, including active pharmaceutical ingredients and various biomolecules. A thorough understanding of the physical properties of **10(Z)-Heptadecenoyl chloride** is crucial for its handling, storage, and application in synthetic chemistry.

Physicochemical Properties of 10(Z)-Heptadecenoyl Chloride

Direct experimental data on the physical properties of **10(Z)-Heptadecenoyl chloride** is scarce in publicly available literature. The following table summarizes the currently available information.

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₁ ClO	[1]
Molecular Weight	286.88 g/mol	[1]
Appearance	Liquid	[1]
Purity	>99%	[1]
Storage Conditions	Freezer	[1]

Note: There is conflicting information regarding the physical state, with one source suggesting it "Typically exists as solids at room temperature". However, given its unsaturated nature and comparison with similar compounds, a liquid or low-melting solid state is more probable.

Comparative Physical Properties of Homologous Fatty Acid Chlorides

To provide a more comprehensive understanding of the expected physical properties of **10(Z)-Heptadecenoyl chloride**, the following table presents data for several structurally related fatty acid chlorides. These compounds differ in chain length and saturation, which significantly influences their physical characteristics.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
Palmitoyl Chloride (C16:0)	112-67-4	C ₁₆ H ₃₁ ClO	274.87	11-13	88-90 / 0.2 mmHg	0.906	1.452
Heptadecanoyl Chloride (C17:0)	40480-10-2	C ₁₇ H ₃₃ ClO	288.90	N/A	176 / 4 mmHg	0.883	1.453
Stearoyl Chloride (C18:0)	112-76-5	C ₁₈ H ₃₅ ClO	302.92	21-22	174-178 / 2 mmHg	0.897	1.454
Oleoyl Chloride (C18:1, cis-9)	112-77-6	C ₁₈ H ₃₃ ClO	300.91	N/A	193 / 4 mmHg	0.91	1.463

Analysis: The boiling points of fatty acid chlorides increase with chain length.^[2] The presence of a cis double bond, as in oleoyl chloride, generally lowers the melting point compared to its saturated counterpart (stearoyl chloride). Based on these trends, **10(Z)-Heptadecenoyl chloride** is expected to have a boiling point slightly higher than palmitoyl chloride and lower than stearoyl chloride under vacuum. Its melting point is likely to be low, and it is expected to be a liquid or a low-melting solid at room temperature. Fatty acid chlorides are generally soluble in aprotic organic solvents and react with protic solvents like water and alcohols.^{[2][3][4]}

Experimental Protocols

General Synthesis of Fatty Acid Chlorides

The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic synthesis. A general procedure involves the reaction of the corresponding fatty acid with a

chlorinating agent.

Objective: To synthesize a fatty acid chloride from its corresponding fatty acid.

Materials:

- Fatty acid (e.g., 10(Z)-Heptadecenoic acid)
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous solvent (e.g., dichloromethane, toluene, or hexane)
- Inert gas atmosphere (e.g., nitrogen or argon)
- Round-bottom flask with a reflux condenser and a gas outlet
- Magnetic stirrer and heating mantle

Procedure:

- In a dry, two-necked round-bottom flask under an inert atmosphere, dissolve the fatty acid in an excess of the chosen anhydrous solvent.
- Slowly add the chlorinating agent (typically 1.2-2.0 equivalents) to the stirred solution at room temperature. The reaction is often exothermic.
- After the initial reaction subsides, heat the mixture to reflux and maintain for 1-3 hours, or until the evolution of gaseous byproducts (SO_2 and HCl for thionyl chloride; CO , CO_2 , and HCl for oxalyl chloride) ceases. The progress of the reaction can be monitored by IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid).
- After the reaction is complete, remove the excess solvent and chlorinating agent under reduced pressure using a rotary evaporator.
- The crude fatty acid chloride can be purified by vacuum distillation.

Safety Precautions: Thionyl chloride and oxalyl chloride are corrosive and react violently with water.^[5] The reaction produces toxic gases (HCl , SO_2 , CO). All manipulations should be

performed in a well-ventilated fume hood. Appropriate personal protective equipment (gloves, safety goggles, lab coat) must be worn.

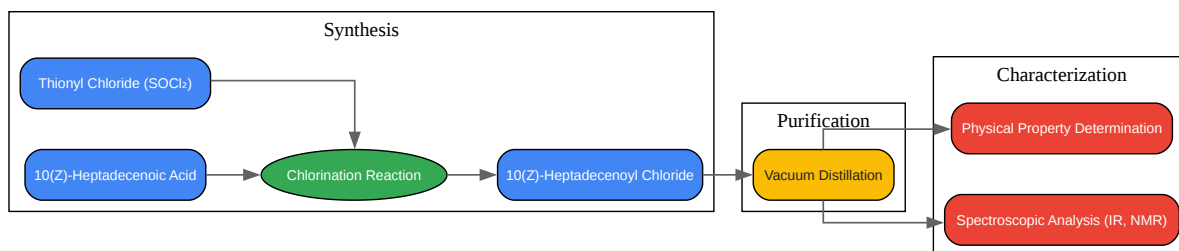
Determination of Physical Properties

Standard laboratory methods can be employed to determine the physical properties of the synthesized **10(Z)-Heptadecenoyl chloride**.

- **Melting Point:** For solid samples, the melting point can be determined using a standard melting point apparatus. The sample is placed in a capillary tube and heated slowly, and the temperature range over which the sample melts is recorded.
- **Boiling Point:** The boiling point at reduced pressure is determined during vacuum distillation. The temperature of the vapor and the corresponding pressure are recorded.
- **Density:** The density can be measured using a pycnometer or a digital density meter at a specified temperature.
- **Solubility:** The solubility can be qualitatively assessed by adding a small amount of the compound to various solvents (e.g., water, ethanol, acetone, hexane) and observing its miscibility. For quantitative determination, a saturated solution can be prepared, and its concentration can be determined by analytical methods.[6]
- **Refractive Index:** The refractive index can be measured using a refractometer at a specific temperature and wavelength (typically the sodium D-line, 589 nm).

Logical Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of a fatty acid chloride.



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Caption: General workflow for the synthesis and characterization of a fatty acid chloride.

Conclusion

While specific, experimentally verified physical property data for **10(Z)-Heptadecenoyl chloride** remains limited, this guide provides the most current available information and a predictive framework based on the properties of analogous compounds. The provided general experimental protocols for synthesis and characterization offer a practical starting point for researchers working with this and similar long-chain fatty acid chlorides. Further experimental investigation is necessary to definitively establish the physicochemical profile of **10(Z)-Heptadecenoyl chloride**.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 10(Z)-Heptadecenoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551295#what-are-the-physical-properties-of-10-z-heptadecenoyl-chloride]

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